

Application Note: Comprehensive Characterization of 3-Amino-5-nitropyridin-2(1H)-one

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Compound of Interest

Compound Name:	3-Amino-5-nitropyridin-2(1H)-one
CAS No.:	5667-38-9
Cat. No.:	B1592725

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Introduction

3-Amino-5-nitropyridin-2(1H)-one is a heterocyclic compound of significant interest in pharmaceutical and agrochemical research, primarily serving as a versatile building block in the synthesis of more complex molecules.^[1] Its structure, featuring a pyridinone ring substituted with both an electron-donating amino group and an electron-withdrawing nitro group, imparts unique chemical reactivity and biological potential.^{[1][2]} Accurate and robust analytical characterization is paramount to ensure the identity, purity, and stability of this intermediate, which directly impacts the quality and safety of downstream products.

This guide provides a comprehensive overview of the essential analytical methods for the thorough characterization of **3-Amino-5-nitropyridin-2(1H)-one**. The protocols herein are designed to be self-validating and are grounded in established scientific principles and regulatory expectations, such as those outlined by the International Council for Harmonisation (ICH) and the United States Pharmacopeia (USP).^{[3][4][5][6]}

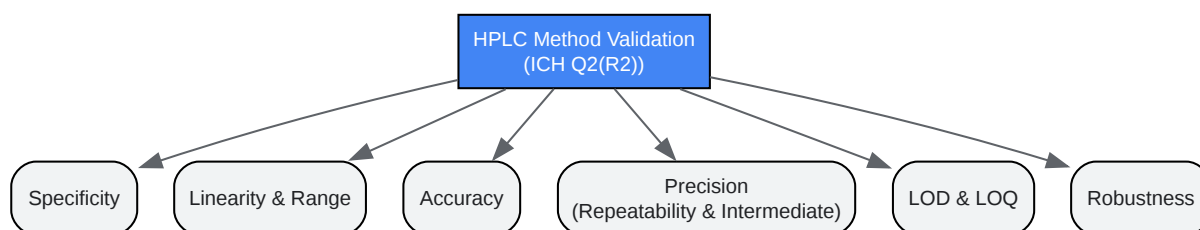
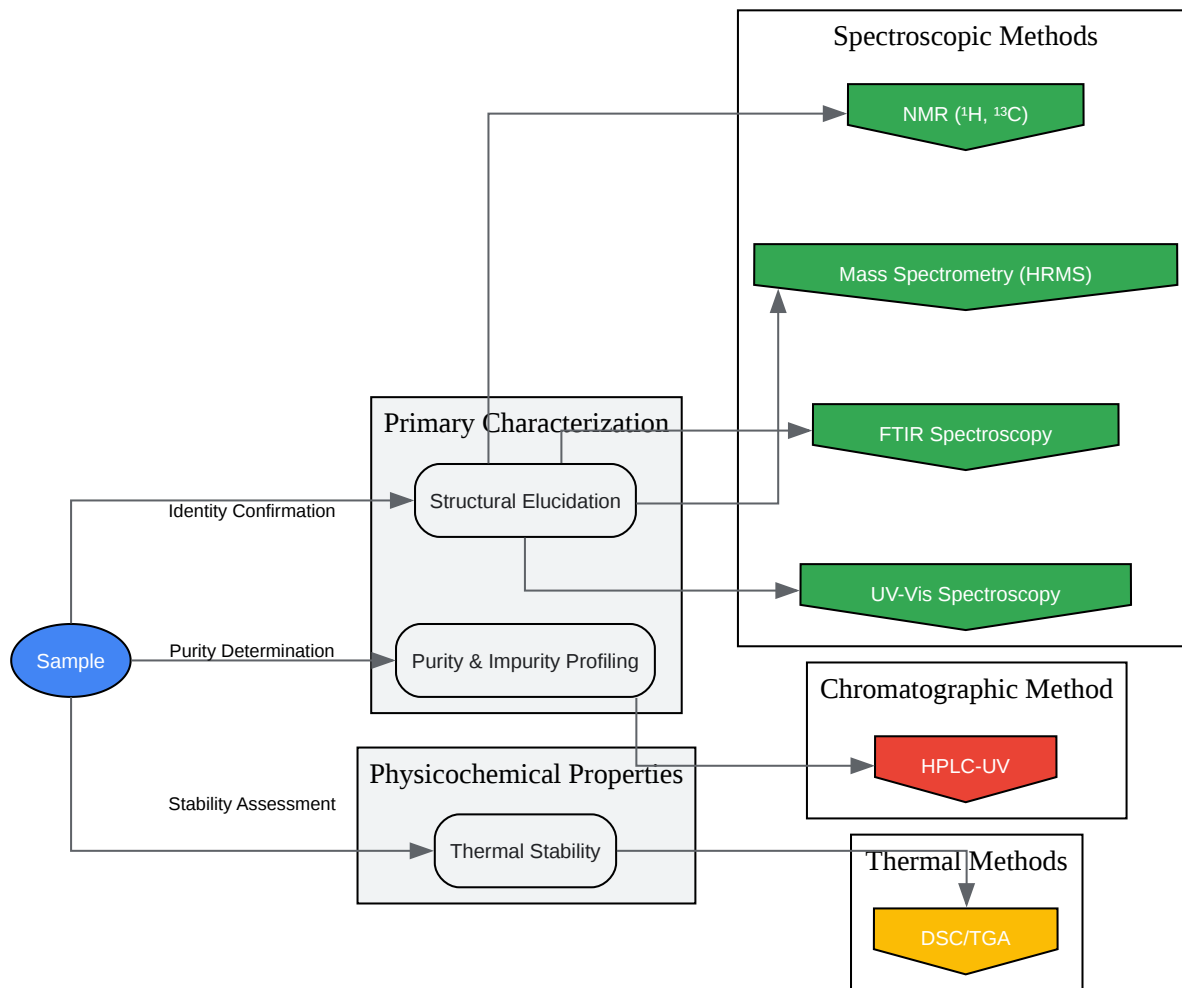
Physicochemical Properties

A foundational understanding of the physicochemical properties of **3-Amino-5-nitropyridin-2(1H)-one** is crucial for method development.

Property	Expected Value/Observation	Source/Justification
Molecular Formula	C ₅ H ₅ N ₃ O ₃	Based on chemical structure. [7]
Molar Mass	155.11 g/mol	Calculated from the molecular formula.[7]
Appearance	Light yellow to yellow solid	Analogy to similar compounds like 3-Amino-5-nitropyridine.[1]
Solubility	Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol)	Expected behavior for a polar, substituted pyridine derivative.

Integrated Analytical Workflow

A multi-technique approach is essential for the unambiguous characterization of **3-Amino-5-nitropyridin-2(1H)-one**. The following workflow ensures a comprehensive evaluation of the molecule's identity, purity, and stability.



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Sources

- [1. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- [2. helixchrom.com](https://helixchrom.com) [helixchrom.com]
- [3. usp.org](https://usp.org) [usp.org]
- [4. database.ich.org](https://database.ich.org) [database.ich.org]
- [5. ICH Q2\(R2\) Validation of analytical procedures - Scientific guideline | European Medicines Agency \(EMA\)](#) [ema.europa.eu]
- [6. database.ich.org](https://database.ich.org) [database.ich.org]
- [7. 6-Amino-5-nitropyridin-2-one - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
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